

Introduction: The Profile of a Versatile Intermediate

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Compound of Interest

Compound Name: 4-Methoxybenzonitrile

Cat. No.: B7767037

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4-Cyanoanisole, also known by its synonyms **4-Methoxybenzonitrile** or p-Anisonitrile, is an aromatic nitrile compound that serves as a critical intermediate in the synthesis of pharmaceuticals, agrochemicals, dyes, and fine chemicals.^{[1][2]} Its molecular structure, featuring a methoxy group and a nitrile group on a benzene ring, imparts a unique combination of polarity and reactivity. This makes it a valuable building block in organic synthesis, particularly in reactions involving nucleophilic substitution.^[1] This guide provides a comprehensive overview of its core physical properties, standardized methodologies for their determination, and essential spectroscopic and safety data to support its application in a research and development setting.

Core Physicochemical Properties

The fundamental physical constants of 4-Cyanoanisole define its behavior in a laboratory setting. These properties are crucial for process design, purification, and analytical characterization.

Property	Value	Source(s)
Molecular Formula	C ₈ H ₇ NO	[1][2][3][4]
Molecular Weight	133.15 g/mol	[1][2][3][4][5]
Appearance	White crystalline powder	[1][5]
CAS Number	874-90-8	[1][2][3][4][5][6]
Melting Point	57 - 61.5 °C	[1][7][8]
Boiling Point	256 - 257 °C (at 1.02 bar)	[1][3][7]
Dipole Moment	4.75 D	[8]

Molecular Structure

The arrangement of atoms in 4-Cyanoanisole is fundamental to its physical and chemical properties. The presence of the electron-donating methoxy group and the electron-withdrawing nitrile group at opposite ends of the aromatic ring creates a significant dipole moment.

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